

Application Note: Purification of MeCY5 Labeled Proteins Using Gel Filtration Chromatography

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Compound of Interest

Compound Name: MeCY5-NHS ester triethylamine

Cat. No.: B15584509

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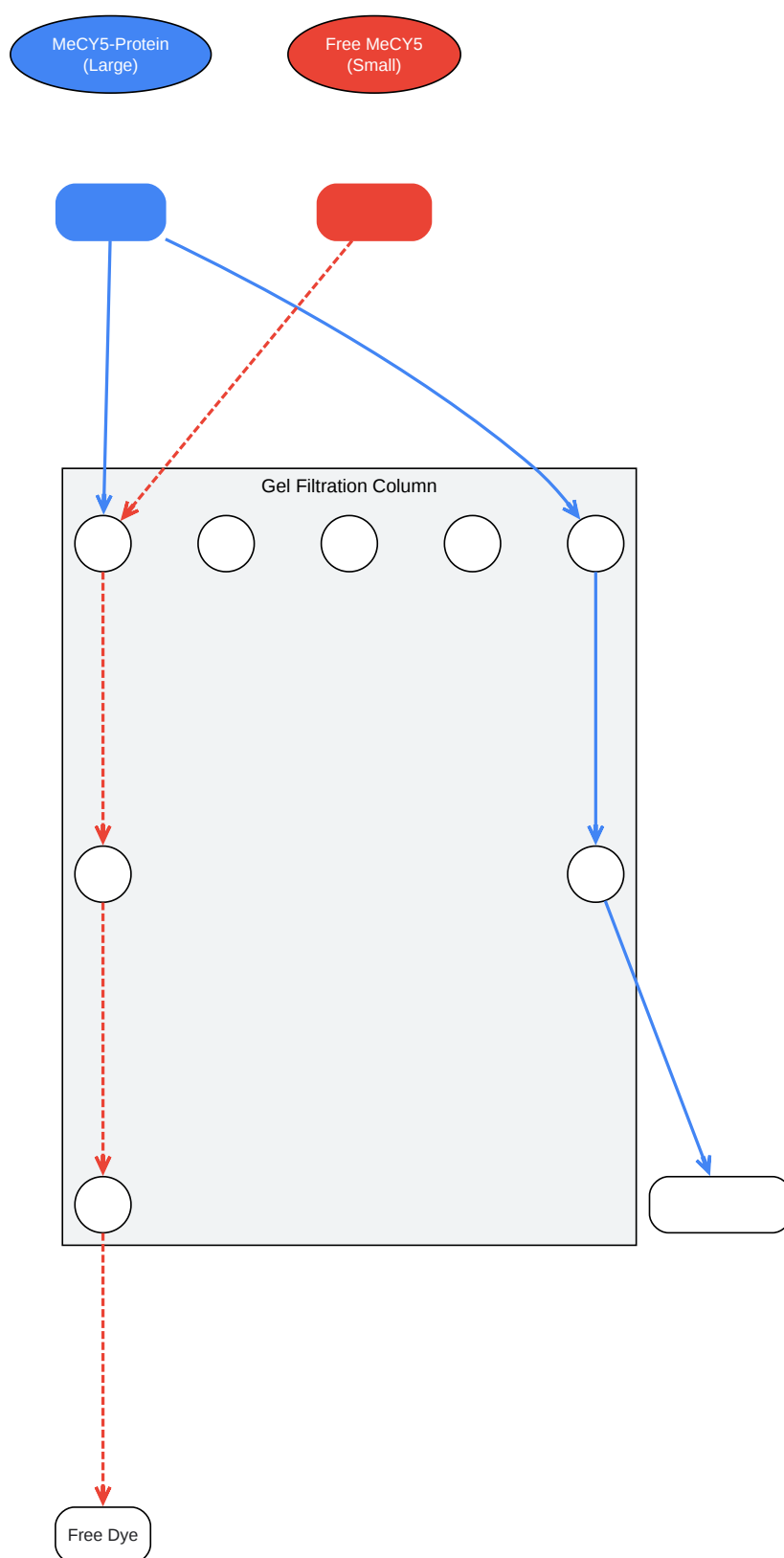
Introduction

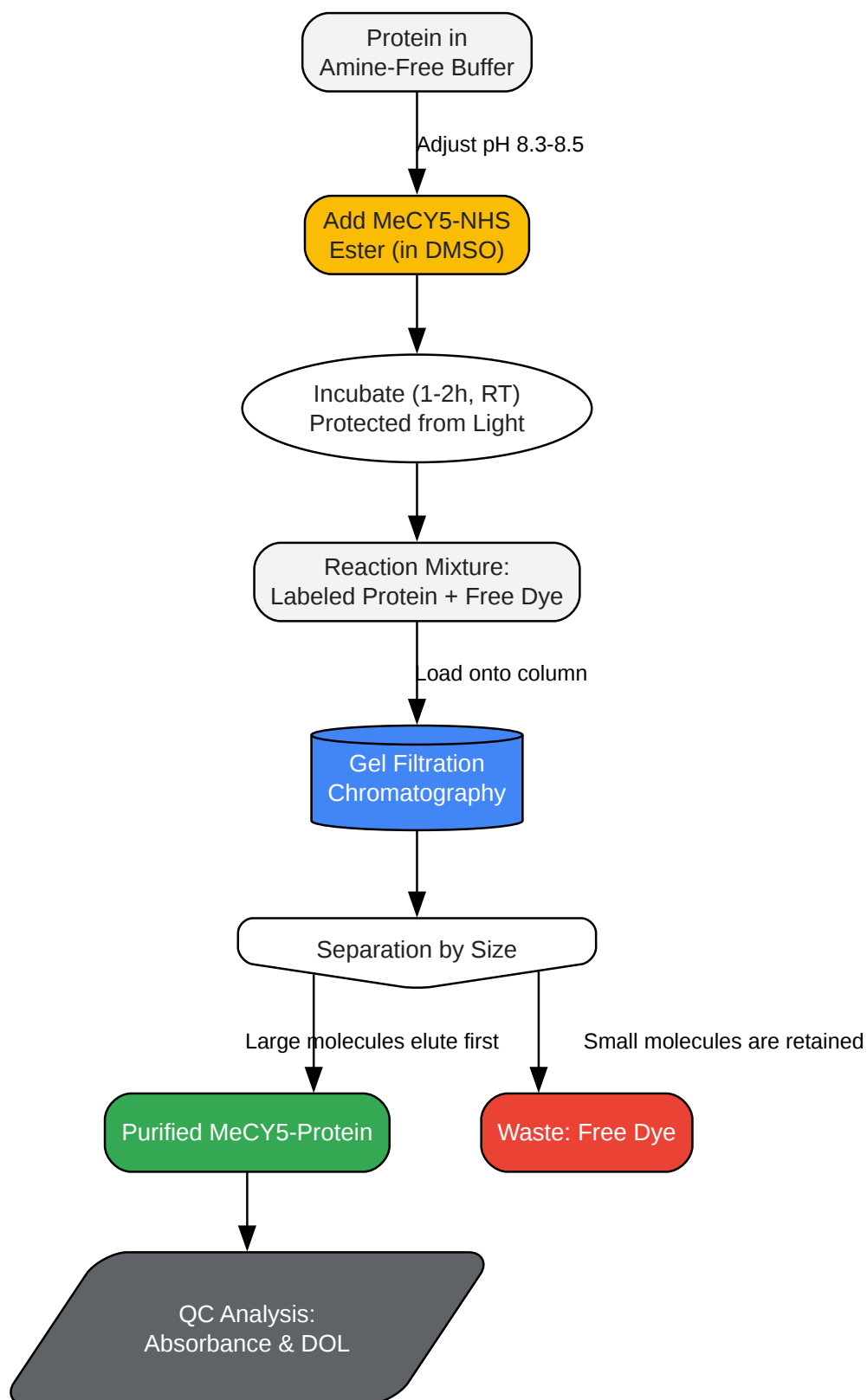
Fluorescent labeling of proteins is a cornerstone technique for elucidating biological processes and developing novel therapeutics. MeCY5, a member of the cyanine dye family, is a bright, photostable, far-red fluorescent dye frequently used for this purpose. It is commonly conjugated to primary amines on the surface of a protein via an N-hydroxysuccinimide (NHS) ester reaction. Following the labeling reaction, it is critical to remove any unconjugated or "free" dye from the protein-dye conjugate. The presence of free dye can lead to high background signals, inaccurate quantification, and non-specific signals in downstream applications.^[1]

Gel filtration chromatography, also known as size-exclusion chromatography (SEC), is a highly effective method for separating molecules based on their size.^{[2][3][4]} This technique is ideally suited for purifying MeCY5-labeled proteins, as it efficiently separates the larger protein-dye conjugate from the smaller, unbound MeCY5 molecules.^{[1][5][6]} This application note provides a detailed protocol for the purification of MeCY5 labeled proteins using gel filtration and subsequent quality control assessment.

Principle of Gel Filtration

Gel filtration chromatography separates molecules based on their hydrodynamic radius. The chromatography column is packed with a porous resin of spherical beads.^[4] When the reaction mixture containing the MeCY5-labeled protein and free dye is passed through the column, larger molecules (the protein-dye conjugate) are unable to enter the pores of the beads and are excluded, thus traveling through the column more quickly and eluting first.^[4] Smaller molecules, such as the unbound MeCY5 dye, can enter the pores, which increases their path length and causes them to travel more slowly through the column, eluting later.^{[3][4]} This differential elution allows for the effective separation and purification of the labeled protein.





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